

Application Notes and Protocols for 4-Nitrophenyl Octanoate Lipase Assay

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Compound of Interest

Compound Name: 4-Nitrophenyl octanoate

CAS No.: 1956-10-1

Cat. No.: B1220999

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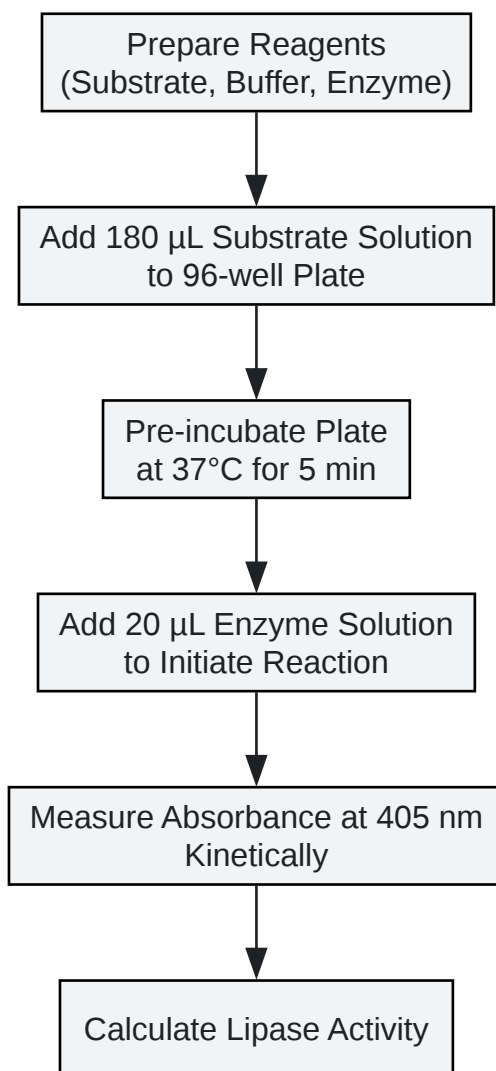
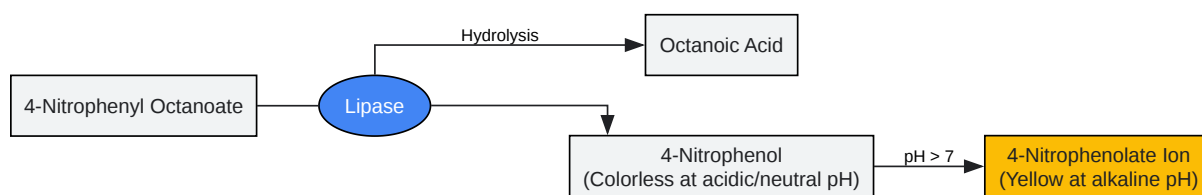
For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the determination of lipase activity using the chromogenic substrate **4-nitrophenyl octanoate** (p-NPO). This spectrophotometric assay is a reliable and straightforward method for characterizing enzyme kinetics, screening for lipase inhibitors, and performing quality control in various research and drug development applications.

Principle of the Assay

The **4-nitrophenyl octanoate** lipase assay is based on the enzymatic hydrolysis of the ester bond in **4-nitrophenyl octanoate** by lipase.[1] This reaction releases octanoic acid and 4-nitrophenol (p-nitrophenol).[2] In an alkaline buffer (pH > 7), 4-nitrophenol is converted to the 4-nitrophenolate ion, which is a yellow-colored product with a strong absorbance at approximately 405-415 nm.[1][2] The rate of formation of the 4-nitrophenolate ion, measured as an increase in absorbance over time, is directly proportional to the lipase activity in the sample. [3]

Signaling Pathway: Enzymatic Reaction



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References

- [1. benchchem.com \[benchchem.com\]](#)
- [2. mdpi.com \[mdpi.com\]](#)
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